

(+)-7'-Methoxylariciresinol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (+)-7'-Methoxylariciresinol

Cat. No.: B14748982

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An In-depth Examination of the Lignan Glucoside and its Therapeutic Potential

Introduction

(+)-7'-Methoxylariciresinol is a lignan glucoside that has been isolated from the plant *Cyclea racemosa*.^{[1][2]} Lignans, a major class of phytoestrogens, are polyphenolic compounds widely distributed in the plant kingdom and are known for a diverse range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. As a glycoside, **(+)-7'-Methoxylariciresinol**'s structure suggests potential for modified bioavailability and activity following metabolism. This technical guide provides a comprehensive overview of **(+)-7'-Methoxylariciresinol**, contextualized within the broader class of lignan glucosides, for researchers, scientists, and professionals in drug development. Due to the limited specific experimental data on **(+)-7'-Methoxylariciresinol** in publicly available literature, this guide leverages data from structurally similar and well-studied lignans to infer its potential biological activities and mechanisms of action.

Core Concepts: Lignans and Lignan Glucosides

Lignans are formed by the dimerization of two phenylpropanoid units. Their biological effects are often attributed to their structural similarity to mammalian estrogens, allowing them to interact with estrogen receptors and modulate hormonal signaling.^[3] Lignan glucosides are derivatives where a sugar molecule is attached to the lignan aglycone. This glycosylation can significantly impact the compound's solubility, stability, and pharmacokinetic profile. In the body, gut microbiota often play a crucial role in metabolizing lignan glucosides into their bioactive

aglycones and further into enterolignans like enterodiol and enterolactone, which are readily absorbed and are believed to be responsible for many of the systemic health effects associated with dietary lignan intake.[3]

Quantitative Data on the Biological Activity of Related Lignans

While specific quantitative data for **(+)-7'-Methoxylariciresinol** is not extensively available, the following tables summarize the activities of other relevant lignans to provide a baseline for potential efficacy.

Table 1: Anti-inflammatory Activity of Related Lignans

Compound	Assay	Cell Line/Model	IC50 / Effect	Reference
Racemosic Acid	COX-1 Inhibition	In vitro	90 μ M	[4][5]
Racemosic Acid	5-LOX Inhibition	In vitro	18 μ M	[4][5]
Fermented Flaxseed Lignans	IL-6 Secretion	LPS-induced RAW264.7 cells	87.09% decrease at 60 μ g/mL	[6]
Fermented Flaxseed Lignans	IL-1 β Secretion	LPS-induced RAW264.7 cells	53.18% decrease at 60 μ g/mL	[6]

Table 2: Antioxidant Activity of Related Lignans

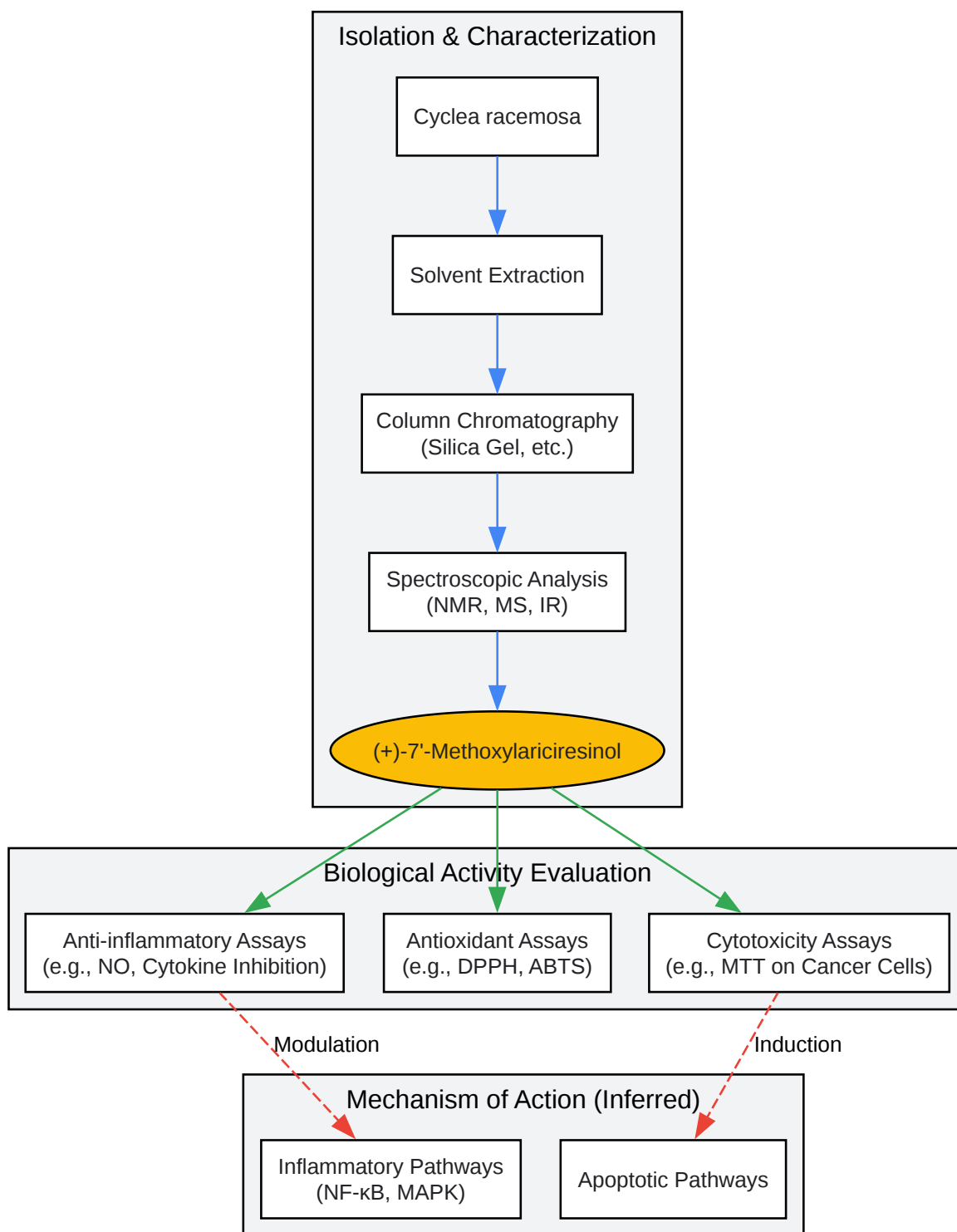
Compound	Assay	IC50 / Value	Reference
Racemosic Acid	ABTS Radical Scavenging	19 μ M	[4][5]

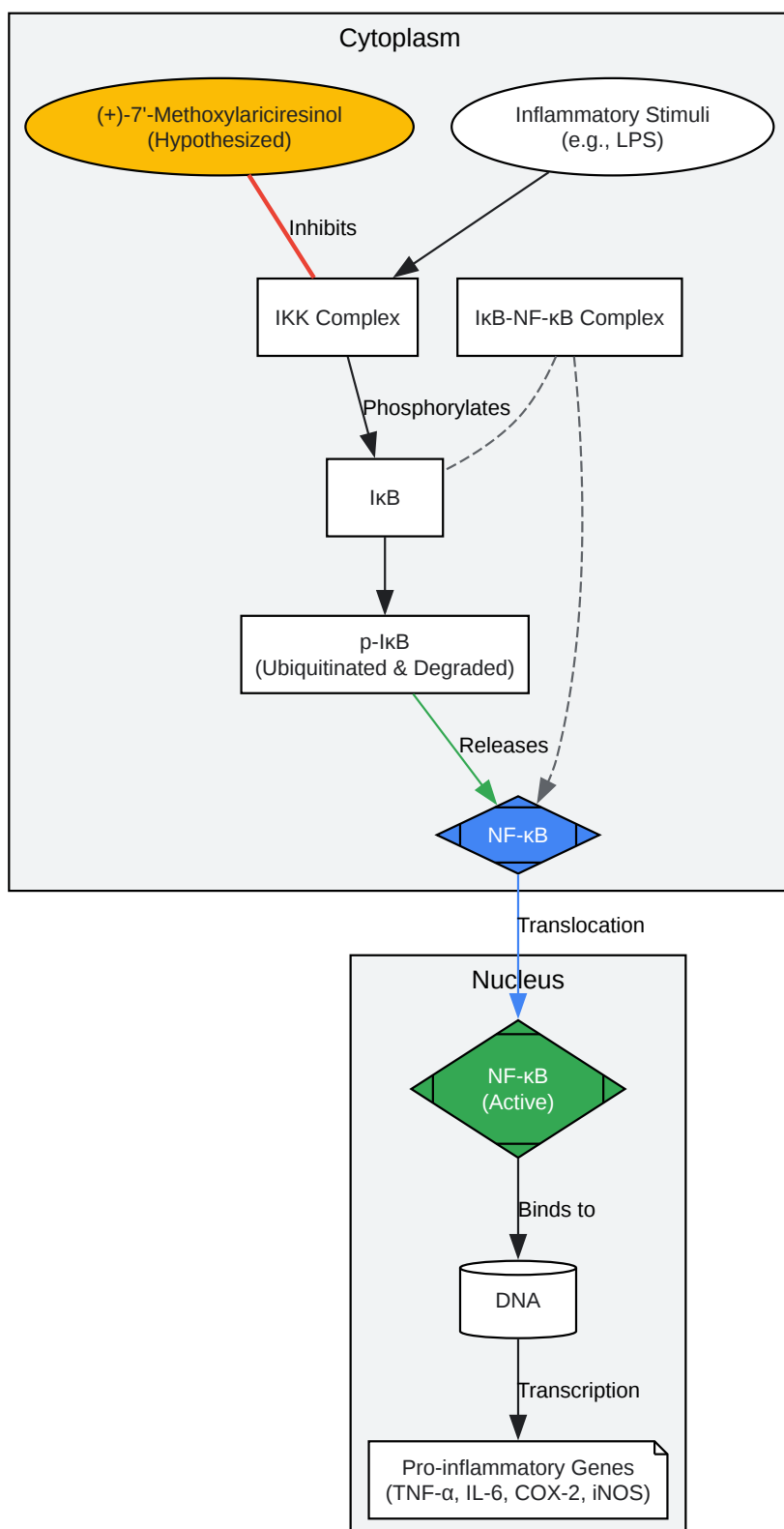
Table 3: Cytotoxic Activity of Related Lignan Glycosides Against Cancer Cell Lines

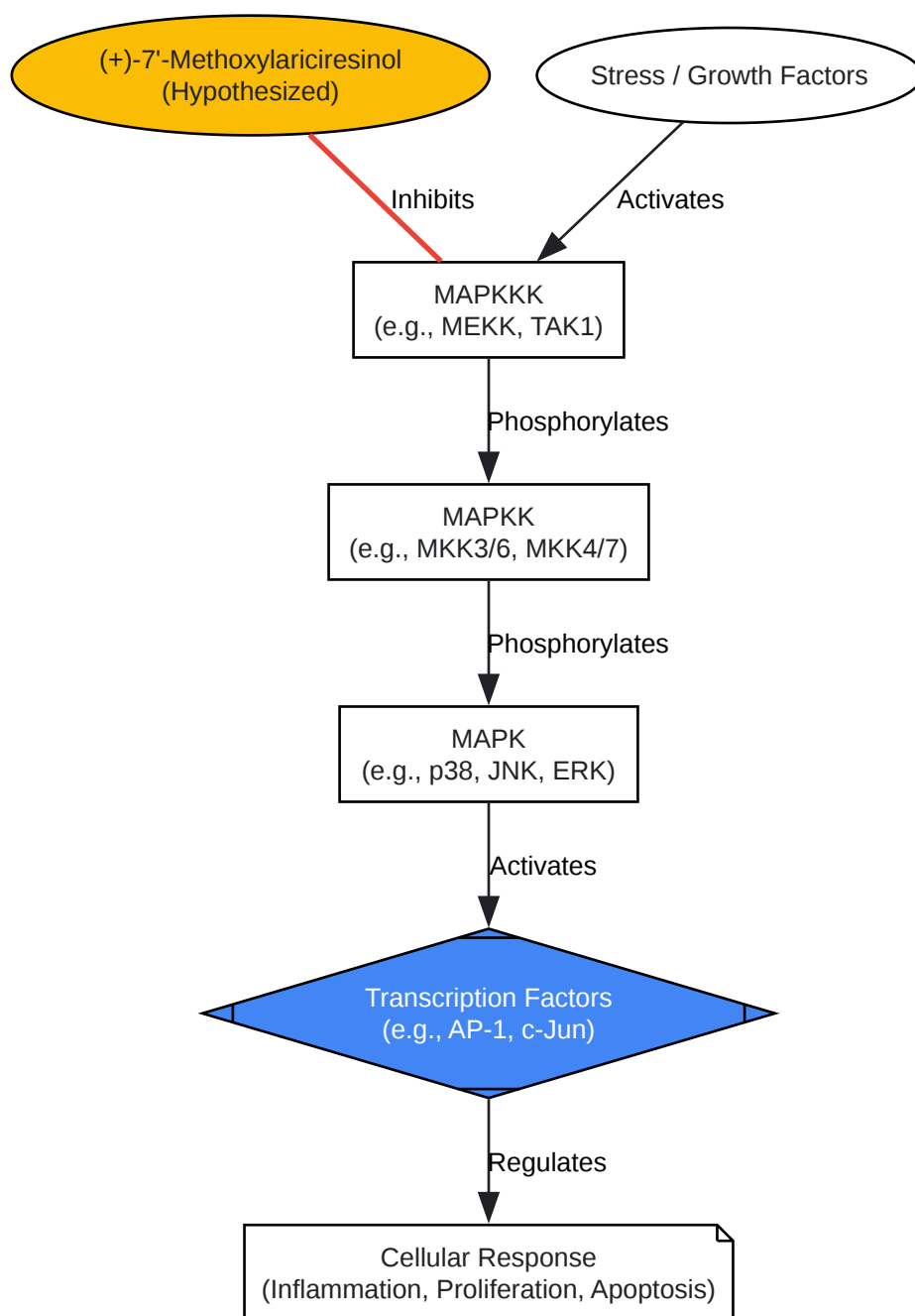
Compound	Cell Line	IC50	Reference
Lignan Glycoside 1 (from Lespedeza cuneata)	Bt549, MCF7, MDA- MB-231, HCC70	< 30.0 μ M	[7]
Lignan Glycoside 4 (from Lespedeza cuneata)	Bt549, MCF7, MDA- MB-231, HCC70	< 30.0 μ M	[7]
Lignan Glycoside 5 (from Lespedeza cuneata)	Bt549, MCF7, MDA- MB-231, HCC70	< 30.0 μ M	[7]
Lignan Glycoside 6 (from Lespedeza cuneata)	Bt549, MCF7, MDA- MB-231, HCC70	< 30.0 μ M	[7]

Potential Signaling Pathways

Based on studies of related lignans, **(+)-7'-Methoxylariciresinol** may exert its biological effects through the modulation of key signaling pathways involved in inflammation and cell proliferation.







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